

In-Depth Technical Guide to Levoglucosan-13C6

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Compound of Interest

Compound Name: Levoglucosan-13C6

Cat. No.: B583477

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and experimental applications of **Levoglucosan-13C6**. The information is intended to support researchers, scientists, and professionals in drug development in the safe and effective use of this isotopically labeled compound.

Chemical and Physical Properties

Levoglucosan-13C6 is the isotopically labeled form of Levoglucosan, an organic compound formed during the pyrolysis of carbohydrates like cellulose.^[1] It is widely used as a tracer for biomass burning in environmental studies.^[1] The inclusion of six carbon-13 atoms provides a distinct mass signature, making it an ideal internal standard for quantitative analysis by mass spectrometry.

Property	Value	Reference
Molecular Formula	$^{13}\text{C}_6\text{H}_{10}\text{O}_5$	[2]
Molecular Weight	168.10 g/mol	[2]
Appearance	Solid	[3]
Melting Point	182-184 °C (unlabeled)	[4]
Solubility	Soluble in water and ethanol.	[4]
Storage Temperature	Room temperature, away from light and moisture.	[5]

Safety Data Sheet (SDS) Summary

The following tables summarize the key safety information for **Levoglucosan- $^{13}\text{C}6$** . This information is derived from the Safety Data Sheet provided by Cambridge Isotope Laboratories. [5]

Hazard Identification

Hazard Class	Classification
GHS Classification	Not classified as hazardous
Potential Health Effects	To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated. May be harmful if inhaled, absorbed through the skin, or swallowed. May cause eye, skin, and respiratory tract irritation.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Flush eyes with water as a precaution.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Handling and Storage

Aspect	Recommendation
Safe Handling	Handle in accordance with good industrial hygiene and safety practices. Avoid dust formation. Provide appropriate exhaust ventilation where dust is formed.
Storage	Store at room temperature away from light and moisture. Keep in a suitable, closed container.

Personal Protective Equipment (PPE)

Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles.
Skin Protection	Protective gloves and clothing.
Respiratory Protection	Use a NIOSH/CEN approved respirator when appropriate.

Fire-Fighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Special Hazards	Not available.
Protective Equipment	Wear self-contained breathing apparatus and full protective gear.

Accidental Release Measures

Aspect	Recommendation
Personal Precautions	Avoid dust formation. Avoid breathing vapors, mist, or gas.
Environmental Precautions	Do not let the product enter drains.
Containment and Cleaning	Sweep up and shovel. Keep in suitable, closed containers for disposal.

Experimental Protocols

Levoglucosan-13C6 is primarily utilized as an internal standard in analytical chemistry for the quantification of levoglucosan in various matrices, particularly in environmental samples to trace biomass burning.

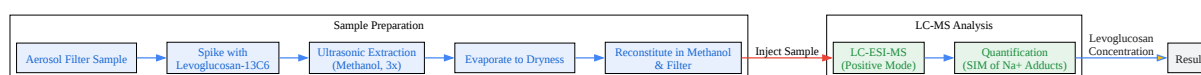
Quantification of Levoglucosan in Ambient Aerosol Filter Samples

This protocol describes a common method for analyzing levoglucosan in aerosol samples using liquid chromatography-mass spectrometry (LC-MS).

Methodology:

- Sample Preparation:

- Filter punches (4.5 cm²) are spiked with a known amount of **Levoglucosan-13C6** as an internal standard.
- The filter is extracted three times with methanol in an ultrasonic bath for 30 minutes for each extraction.
- The extracts are combined and evaporated to dryness.
- The residue is reconstituted in 1 mL of methanol, vortexed, and filtered through a nylon syringe filter (0.2 µm).[5]
- LC-MS Analysis:
 - The analysis is performed using a liquid chromatography system coupled with an electrospray ionization mass spectrometer (LC-ESI-MS) in positive ionization mode.[5]
 - A mobile phase containing sodium acetate (2 mM) is used to promote the formation of sodium adducts of levoglucosan and its labeled counterpart.[5]
 - A Benson Polymeric BP-100 Ca⁺⁺ Carbohydrate Column is used for chromatographic separation with a gradient of 10mM sodium acetate and methanol.[5]
- Quantification:
 - Selected Ion Monitoring (SIM) is used to detect the sodium adducts.
 - The ion monitored for levoglucosan is m/z 185, and for **Levoglucosan-13C6** is m/z 191.[5]
 - The concentration of levoglucosan in the sample is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.



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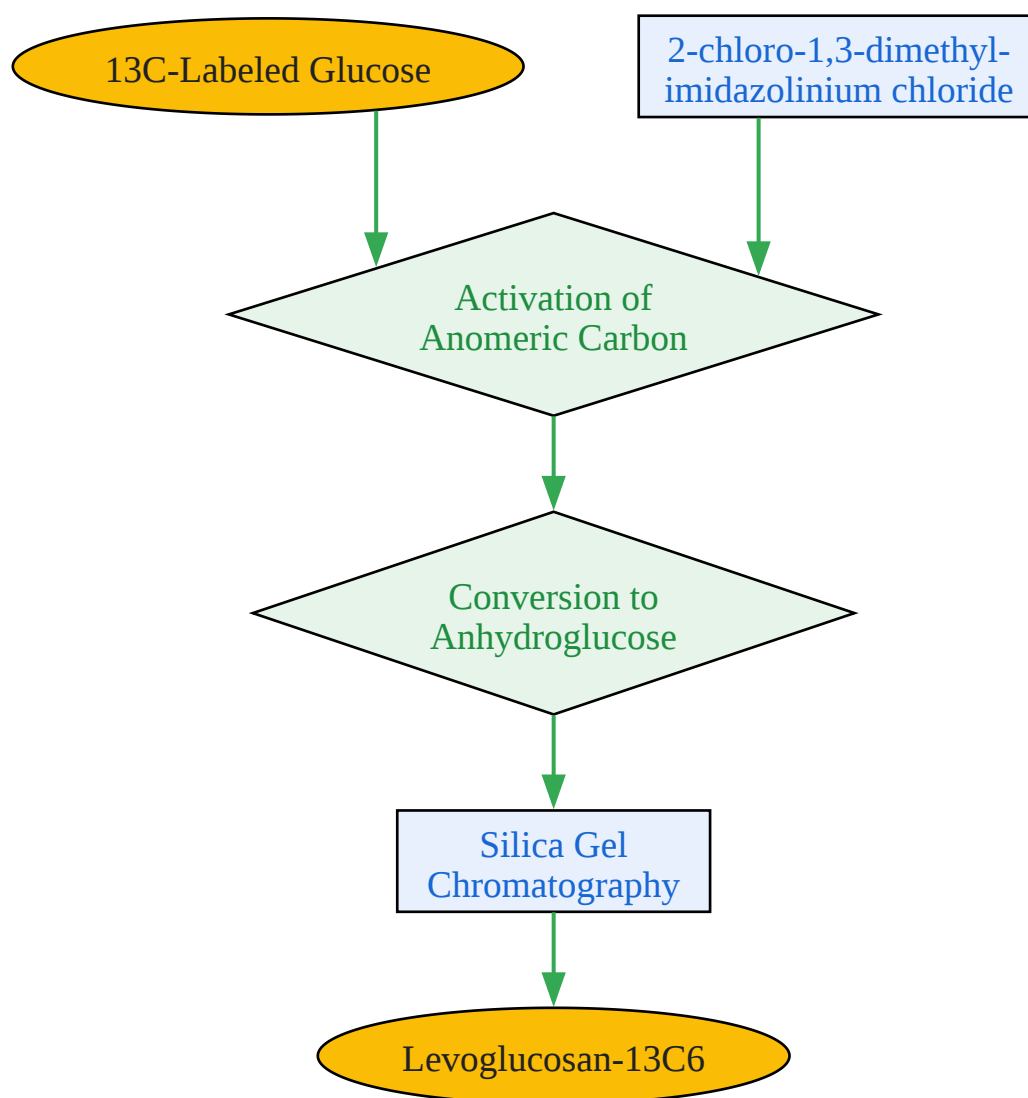
Workflow for Quantification of Levoglucosan in Aerosol Samples.

Synthesis of ^{13}C -Labeled Levoglucosan

A gram-scale synthesis of ^{13}C -labeled levoglucosan can be achieved in a single step from commercially available ^{13}C glucose.

Methodology:

- Activation: 2-chloro-1,3-dimethylimidazolinium chloride is used to selectively activate the anomeric carbon of the ^{13}C -labeled glucose for substitution reactions.^[4]
- Conversion: The activated labeled glucose is then smoothly converted to the anhydroglucose (**Levoglucosan- $^{13}\text{C}_6$**).^[4]
- Purification: The product is purified on a large scale using chromatography on silica gel.^[4]

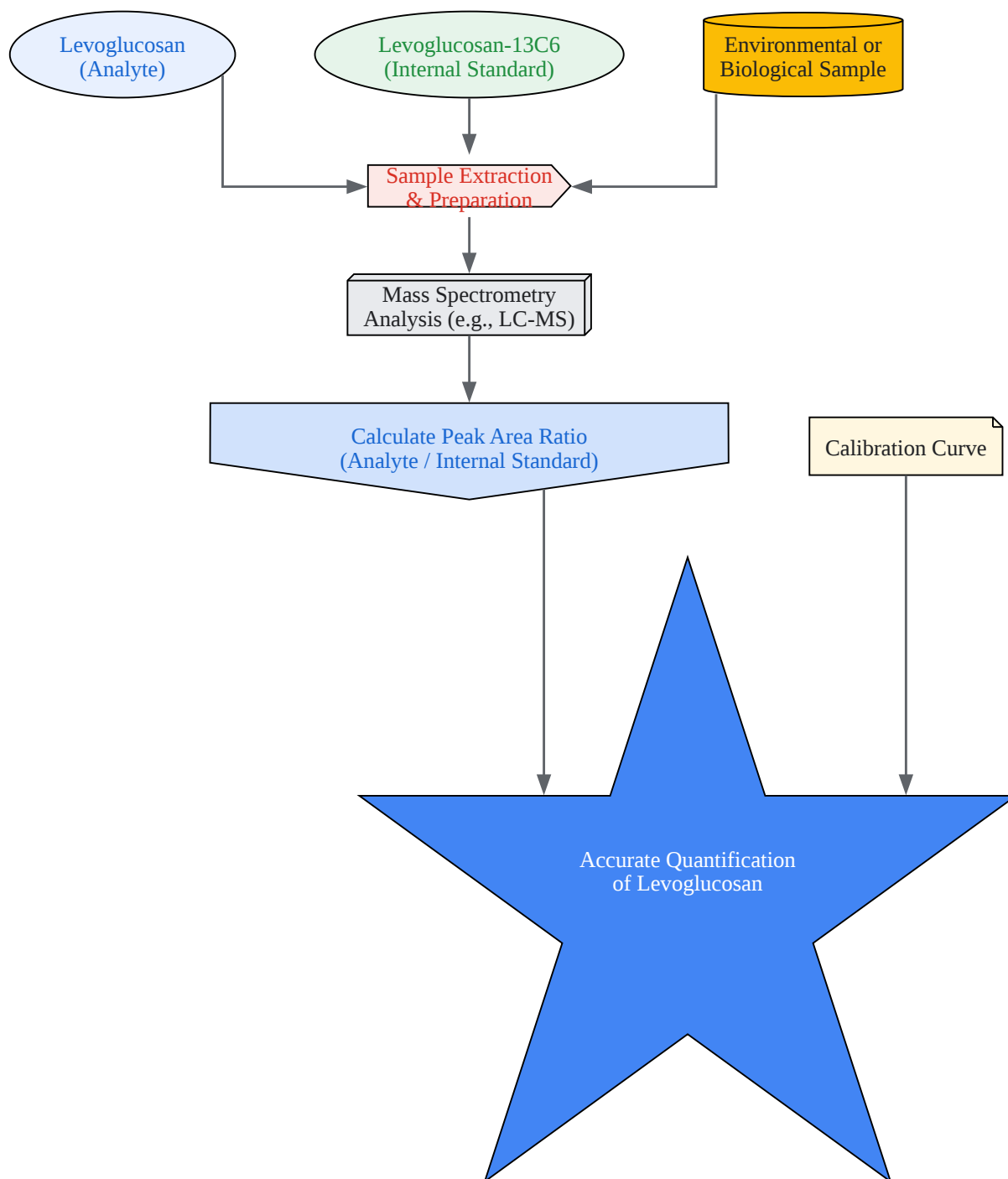


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One-Step Synthesis of **Levoglucosan-13C6** from 13C-Glucose.

Logical Relationships in Analytical Applications

The primary application of **Levoglucosan-13C6** is as an internal standard to ensure the accuracy and precision of analytical measurements. The following diagram illustrates the logical relationship between the analyte, the internal standard, and the final quantified result in a typical mass spectrometry-based assay.



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Role of **Levoglucosan-13C6** as an Internal Standard.

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